

Technical Support Center: Managing Pentachloroethane Waste

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Compound of Interest

Compound Name: *Pentachloroethane*

Cat. No.: *B166500*

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This guide provides technical support for researchers, scientists, and drug development professionals on the safe management of **pentachloroethane** waste in a research laboratory setting.

Troubleshooting Guide

This section addresses specific issues that may arise during the handling and disposal of **pentachloroethane** waste.

Issue	Potential Cause	Troubleshooting Steps
Accidental Spill of Pentachloroethane	Improper handling, container failure, or reaction with incompatible materials.	<p>1. Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area.^[1] Ensure the area is well-ventilated to disperse vapors.</p> <p>2. Personal Protective Equipment (PPE): Before attempting cleanup, don appropriate PPE, including chemical-resistant gloves, clothing, eye protection, and a respirator if ventilation is inadequate.^[1]</p> <p>3. Containment: For liquid spills, contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.^[1] Do not use combustible materials.</p> <p>4. Collection: Carefully collect the absorbed material and place it into a clearly labeled, sealed container for hazardous waste disposal.^[1]</p> <p>5. Decontamination: Ventilate and wash the spill area after the cleanup is complete.^[1]</p>
Unexpected Reaction in Waste Container	Mixing of incompatible chemicals. Pentachloroethane is incompatible with strong bases (e.g., sodium hydroxide), chemically active metals (e.g., potassium, sodium), and oxidizing agents. ^[1] It also reacts with water to form dichloroacetic acid. ^[1]	<p>1. Isolate: If safe to do so, move the container to a fume hood or a well-ventilated, isolated area.</p> <p>2. Do Not Add Water: Avoid adding water to the container as it can react with pentachloroethane.^[1]</p> <p>3. Consult Safety Data Sheet (SDS): Refer to the SDS for</p>

		pentachloroethane and any other chemicals in the waste container for specific reactivity information. 4. Contact EHS: Immediately contact your institution's Environmental Health and Safety (EHS) department for guidance on how to proceed.
Faint Chloroform-like Odor Detected in the Lab	Possible leak from a storage container or residual contamination from a previous experiment.	1. Check for Leaks: Inspect all containers of pentachloroethane for any signs of leakage. Tighten caps and ensure containers are in good condition. 2. Improve Ventilation: Increase ventilation in the area by opening sashes on fume hoods or using other local exhaust ventilation. 3. Monitor the Air: If the odor persists, it may be necessary to conduct air monitoring to ensure that vapor concentrations are below permissible exposure limits. Contact your EHS for assistance.
Uncertainty About Proper Disposal Container	Lack of familiarity with institutional waste management protocols.	1. Consult EHS: Always consult with your institution's EHS department for specific guidance on approved waste containers. 2. Use Compatible Containers: Ensure the waste container is made of a material compatible with pentachloroethane. Glass or specific types of plastic

containers are typically used.

3. Proper Labeling: Clearly label the container with "Hazardous Waste," "Pentachloroethane," and any other components of the waste stream.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **pentachloroethane**?

A1: **Pentachloroethane** is a toxic substance that can be absorbed through inhalation and ingestion.^[2] It is irritating to the eyes and respiratory tract and may cause central nervous system depression.^[3] The vapor is heavier than air and can accumulate in low-lying areas.^[3] It is also toxic to aquatic organisms.^[4]

Q2: What personal protective equipment (PPE) should be worn when handling **pentachloroethane**?

A2: When handling **pentachloroethane**, it is essential to wear appropriate PPE, including solvent-resistant gloves and clothing, and eye protection.^[1] If there is a risk of inhalation, a respirator with an organic vapor cartridge should be used.^[3] All PPE should be inspected before use and properly maintained.

Q3: How should I store **pentachloroethane** waste in the laboratory?

A3: **Pentachloroethane** waste should be stored in a well-ventilated area, separated from incompatible materials such as strong bases, powdered metals, and oxidizing agents.^[3] The storage container must be well-closed and clearly labeled as hazardous waste.^[3]

Q4: Can I dispose of small amounts of **pentachloroethane** down the drain?

A4: No, you should not dispose of **pentachloroethane** down the drain. It is insoluble in water and is toxic to aquatic life.^{[2][4]} It is classified as a hazardous waste and must be disposed of through proper channels.

Q5: How is **pentachloroethane** waste ultimately disposed of?

A5: **Pentachloroethane** is designated as a hazardous waste with the EPA hazardous waste number U184.[5] Generators of this waste must comply with EPA regulations for storage, transportation, treatment, and disposal.[5] A potential disposal method is liquid injection incineration at high temperatures.[5]

Q6: What should I do in case of skin or eye contact with **pentachloroethane**?

A6: For skin contact, immediately wash the affected area with soap and water.[4] For eye contact, immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] In both cases, seek medical attention.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **pentachloroethane**.

Property	Value
Molecular Formula	C ₂ HCl ₅
Molecular Weight	202.3 g/mol [4]
Appearance	Colorless liquid with a chloroform-like odor[2]
Boiling Point	162 °C (322 °F)[4]
Melting Point	-29 °C (-20 °F)[4]
Specific Gravity	1.68[4]
Vapor Pressure	3 mmHg at 20 °C (68 °F)[4]
Water Solubility	0.05%[4]
EPA Hazardous Waste Number	U184[5]

Experimental Protocols

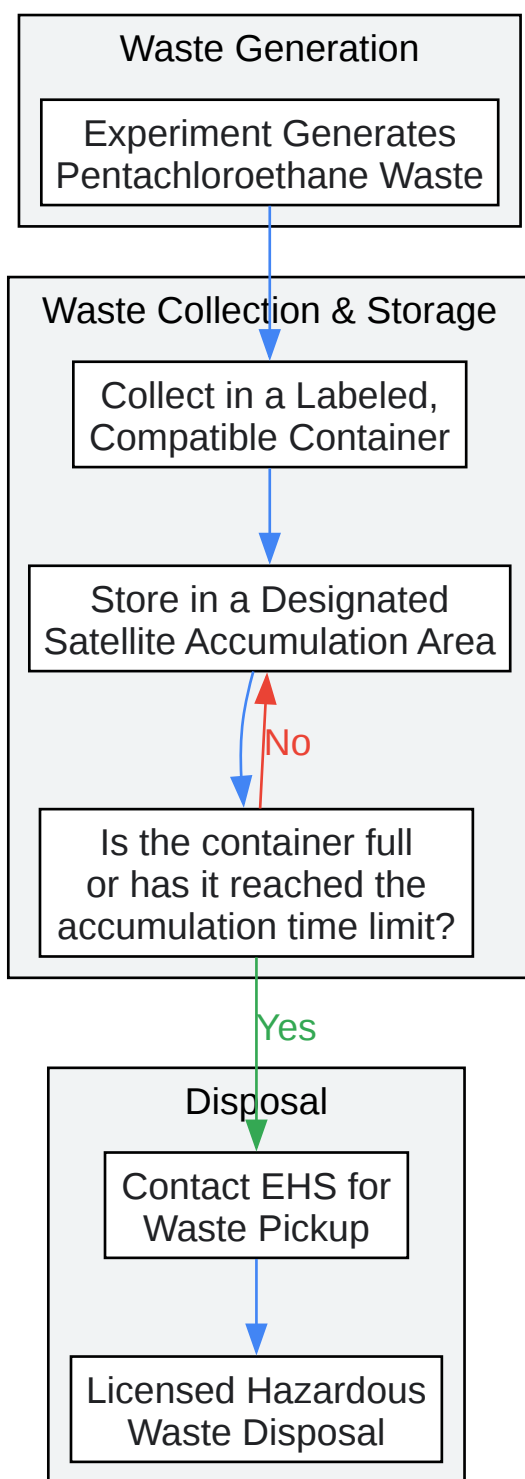
Note: In-laboratory chemical neutralization of **pentachloroethane** waste is not recommended due to the hazardous nature of the chemical and its reaction byproducts. The standard and

safest protocol is collection and disposal by a licensed hazardous waste management company.

Protocol for Collection and Temporary Storage of **Pentachloroethane** Waste

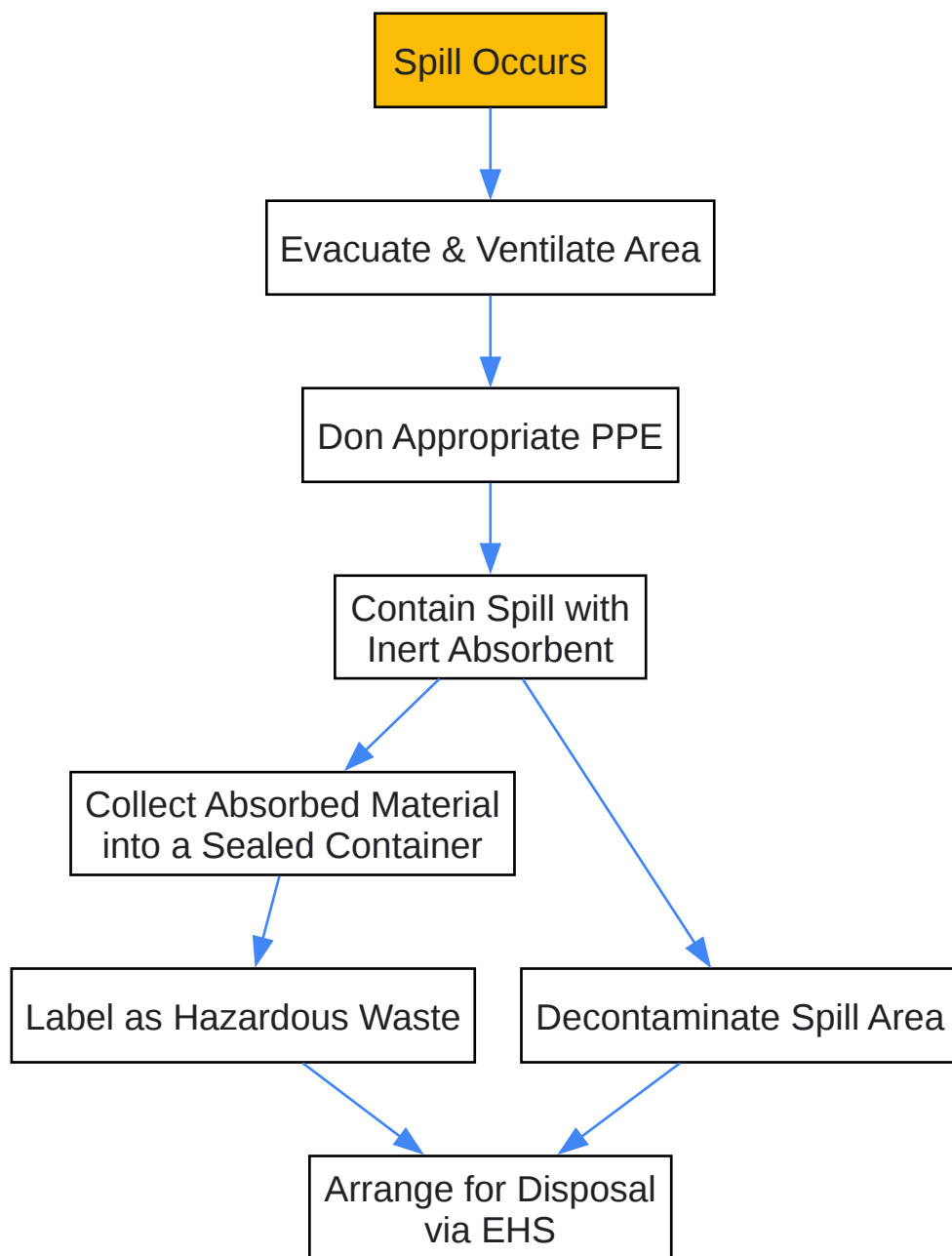
- **Designated Waste Container:** Use a designated, properly labeled hazardous waste container for all **pentachloroethane** waste. The container should be made of a material chemically resistant to chlorinated solvents.
- **Segregation:** Keep the **pentachloroethane** waste stream separate from other waste streams, especially those containing incompatible materials like strong bases or metals.
- **Labeling:** Clearly label the container with "Hazardous Waste," "**Pentachloroethane**," and the date accumulation started.
- **Closure:** Keep the container securely closed at all times, except when adding waste.
- **Storage Location:** Store the waste container in a designated satellite accumulation area that is in a well-ventilated location and has secondary containment.
- **Waste Pickup:** Arrange for regular pickup of the waste by your institution's EHS or a contracted hazardous waste disposal company.

Visualizations



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Caption: Workflow for the safe management of **pentachloroethane** waste in a laboratory.



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